

# Core Physical Properties of Ethyl Picolinate

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## Compound of Interest

Compound Name: Ethyl picolinate

Cat. No.: B127056

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**Ethyl picolinate**, also known as ethyl pyridine-2-carboxylate, is a colorless to pale yellow liquid.<sup>[1]</sup> It is recognized for its distinct odor and is utilized as an intermediate in the synthesis of various organic molecules, including pharmaceuticals.<sup>[1][2]</sup> For instance, it is a building block in the preparation of 2-Aminodihydro<sup>[2][3]</sup>thiazines, which are investigated as BACE2 inhibitors for potential use in the treatment of diabetes.<sup>[1][4]</sup>

The quantitative physical properties of **ethyl picolinate** are summarized in the table below for ease of reference and comparison.

Property	Value	Conditions
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	
Molecular Weight	151.16 g/mol	
Boiling Point	240-241 °C	at 760.00 mm Hg[2][5]
243.00 °C	at 760.00 mm Hg[3]	
Melting Point	1.00 °C[3]	
2 °C[2][5]		
Density	1.119 g/mL	at 25 °C[2][5]
1.12000 to 1.12300 g/mL	at 20.00 °C[3]	
Refractive Index	1.50900 to 1.51100	at 20.00 °C[3]
n <sub>20</sub> /D 1.511		
Flash Point	225.00 °F (107.22 °C)	TCC[3]
107 °C	closed cup	
Vapor Pressure	0.032000 mmHg	at 25.00 °C (estimated)[3]
pKa	1.83 ± 0.10	Predicted[2][5]
logP (o/w)	0.870	
Water Solubility	Miscible[2][5]	
1.355e+004 mg/L		
Solubility	Chloroform (Sparingly), Methanol (Slightly)[2][5]	

## Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of **ethyl picolinate**.

### Determination of Melting Point

The melting point is a crucial indicator of a substance's purity.[6] Pure crystalline solids typically exhibit a sharp melting point, while impurities tend to lower and broaden the melting range.[6][7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[6][8]
- Capillary tubes (sealed at one end)[7]
- Thermometer
- Mortar and pestle (for solids)
- Heating bath (e.g., mineral oil) for Thiele tube method[8]

Procedure (Capillary Method):

- **Sample Preparation:** If the substance is solid, it should be finely powdered.[7] A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end.[8]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[9] This assembly is then placed in the heating medium of the melting point apparatus.[8]
- **Heating and Observation:** The sample is heated at a controlled, slow rate (approximately 1-2°C per minute) as it approaches the expected melting point.[6]
- **Data Recording:** The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point of the substance.[7]

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9]

Apparatus:

- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with liquid paraffin or an aluminum block)[9][10]
- Rubber band or thread to attach the test tube to the thermometer

Procedure (Capillary Tube Method):

- Sample Preparation: A small amount of the liquid is placed in the test tube.[9]
- Apparatus Setup: The capillary tube is placed inside the test tube with its open end submerged in the liquid.[11] The test tube is then attached to a thermometer.[9] The entire assembly is immersed in a heating bath.[12]
- Heating and Observation: The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[9]
- Data Recording: Heating is discontinued when a steady stream of bubbles is observed. The temperature at which the liquid enters the capillary tube upon cooling is recorded as the boiling point.[9]

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Graduated cylinder or a specific gravity bottle (pycnometer)
- Electronic balance

Procedure:

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is measured using an electronic balance.[\[13\]](#)[\[14\]](#)
- **Volume and Mass of Liquid:** A known volume of the liquid is added to the graduated cylinder, or the pycnometer is filled completely.[\[13\]](#) The total mass of the container and the liquid is then measured.[\[14\]](#)
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.[\[15\]](#)

## Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer[\[16\]](#)
- Dropper
- Constant temperature water bath

Procedure (using Abbe Refractometer):

- **Calibration and Temperature Control:** The refractometer is calibrated using a standard sample, and the prism temperature is set to a constant value (e.g., 20°C) using the water bath.[\[16\]](#)
- **Sample Application:** A few drops of the liquid sample are placed on the surface of the lower prism.[\[16\]](#)
- **Measurement:** The prisms are closed, and the light source is positioned. While looking through the eyepiece, the handwheel is adjusted until the boundary line between the light and dark fields is centered on the crosshairs.[\[16\]](#) The compensator is adjusted to eliminate any color fringes and sharpen the boundary line.
- **Reading:** The refractive index is read directly from the instrument's scale.[\[16\]](#)

## Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.<sup>[17]</sup>

Apparatus:

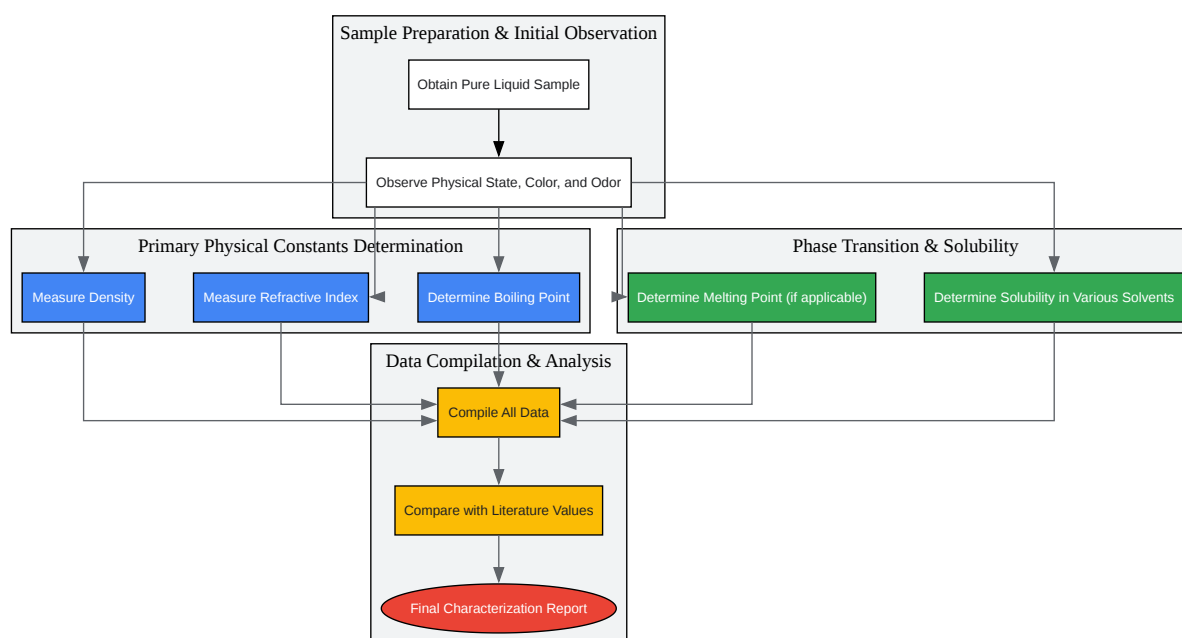
- Test tubes with stoppers
- Graduated cylinder
- Balance
- Spatula
- Thermometer
- Water bath (for temperature control)<sup>[18]</sup>

Procedure (Qualitative and Semi-Quantitative):

- **Solvent Measurement:** A specific volume of the solvent (e.g., water, chloroform, methanol) is measured into a test tube.<sup>[17][19]</sup> The temperature is recorded.
- **Solute Addition:** A small, pre-weighed amount of the solute (**ethyl picolinate**) is added to the test tube.<sup>[17]</sup>
- **Dissolution:** The test tube is stoppered and shaken vigorously to facilitate dissolution.<sup>[17][19]</sup> Gentle heating in a water bath can be applied if necessary, ensuring the temperature is controlled and recorded.<sup>[20]</sup>
- **Observation and Iteration:** If the solute dissolves completely, more is added in small, weighed increments until no more solute will dissolve, and a saturated solution is formed.<sup>[17][20]</sup>
- **Classification:** The solubility is classified based on the amount of solute that dissolved in the given volume of solvent (e.g., miscible, soluble, sparingly soluble). For quantitative analysis, the total mass of the dissolved solute is determined.<sup>[17]</sup>

## Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the physical characterization of a liquid chemical sample like **ethyl picolinate**.



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Caption: Workflow for the physical characterization of a liquid chemical.

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